Natural Occurrence of Octa-2,5-diene: A Technical Guide

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Compound of Interest		
Compound Name:	Octa-2,5-diene	
Cat. No.:	B14500837	Get Quote

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Abstract

This technical guide provides a comprehensive overview of the current scientific understanding of the natural occurrence of **octa-2,5-diene**. Extensive literature review indicates that while the direct natural occurrence of **octa-2,5-diene** has not been definitively reported, a closely related isomer, 3,5-octadiene, has been identified as a volatile organic compound (VOC) produced by the fungus Ascocoryne sarcoides. This guide details the known natural source of this octadiene isomer, a proposed biosynthetic pathway, and the experimental methodologies used for its identification. Due to the limited available data, this guide also highlights areas where further research is needed, particularly in the quantification and elucidation of the precise enzymatic steps involved in the biosynthesis of octadienes in fungi.

Introduction

Octa-2,5-diene is a hydrocarbon of interest in various chemical synthesis applications. Understanding its potential natural sources is crucial for the discovery of novel biocatalysts and sustainable production methods. This guide aims to consolidate the available scientific information regarding the natural occurrence of **octa-2,5-diene** and its isomers, with a focus on providing actionable data and protocols for researchers in the field.

Natural Sources of Octadiene Isomers

Current research points to the fungal kingdom as a source of naturally occurring octadienes. Specifically, the fungus Ascocoryne sarcoides (strain NRRL 50072) has been identified as a producer of 3,5-octadiene.[1] This finding is significant as it establishes a biological origin for the C8-diene backbone.

Quantitative Data

At present, there is a lack of publicly available quantitative data on the production of any octadiene isomers from natural sources. The identification of 3,5-octadiene from Ascocoryne sarcoides has been qualitative.[1] Further research is required to determine the concentration and rate of production of this compound.
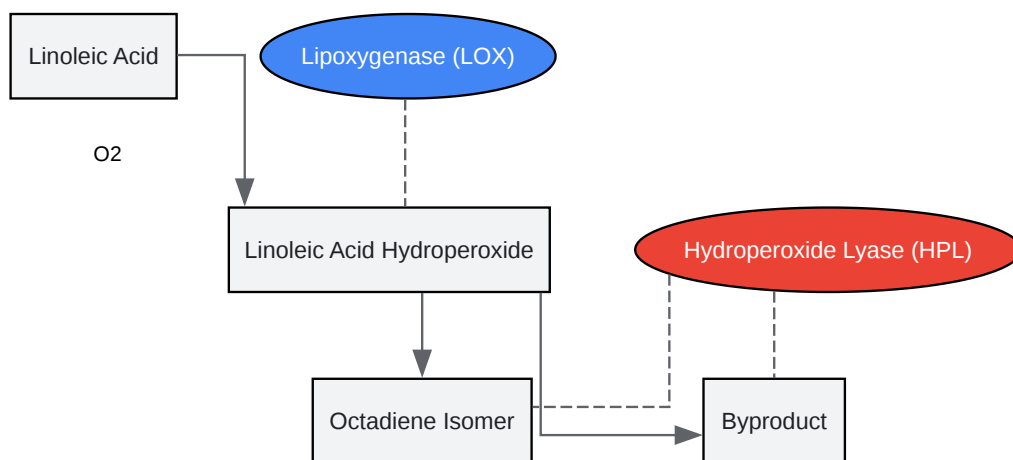
Table 1: Reported Natural Occurrence of Octadiene Isomers

Compound	Isomer	Natural Source	Organism	Quantitative Data	Reference
Octadiene	3,5-octadiene	Fungus	Ascocoryne sarcoides (NRRL 50072)	Not Reported	[1]

Proposed Biosynthetic Pathway

The biosynthesis of C8 volatile compounds in fungi is generally understood to originate from the metabolism of fatty acids, primarily linoleic acid. A plausible biosynthetic pathway for the formation of octadienes in fungi is proposed to proceed via the oxylipin pathway. This pathway involves the enzymatic oxidation of linoleic acid to form a hydroperoxide intermediate, which is then cleaved to yield shorter-chain volatile compounds.

The following diagram illustrates a hypothetical pathway for the formation of an octadiene isomer from linoleic acid.

Proposed Biosynthetic Pathway for Octadiene in Fungi

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Caption: Proposed enzymatic conversion of linoleic acid to an octadiene isomer.

Experimental Protocols

The identification of volatile organic compounds from fungal cultures is most commonly achieved using Headspace Solid-Phase Microextraction (HS-SPME) followed by Gas Chromatography-Mass Spectrometry (GC-MS).

Fungal Culture and VOC Collection

- Culture Preparation:Ascocoryne sarcoides (NRRL 50072) is cultured on a suitable medium, such as potato dextrose agar (PDA), in a sealed vial.

- Incubation: The culture is incubated at a controlled temperature (e.g., 25°C) for a period sufficient for growth and VOC production (e.g., 7-14 days).

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- VOC Trapping (HS-SPME): A pre-conditioned SPME fiber (e.g., Divinylbenzene/Carboxen/Polydimethylsiloxane - DVB/CAR/PDMS) is exposed to the headspace of the culture vial for a defined period (e.g., 30-60 minutes) at a controlled temperature to adsorb the volatile compounds.

GC-MS Analysis

- Desorption: The SPME fiber is inserted into the heated injection port of a gas chromatograph, where the adsorbed VOCs are thermally desorbed.

- Separation: The VOCs are separated on a capillary column (e.g., DB-5ms) using a temperature gradient program.

- Detection and Identification: The separated compounds are detected by a mass spectrometer. Identification is achieved by comparing the resulting mass spectra with reference spectra in a database (e.g., NIST/Wiley).
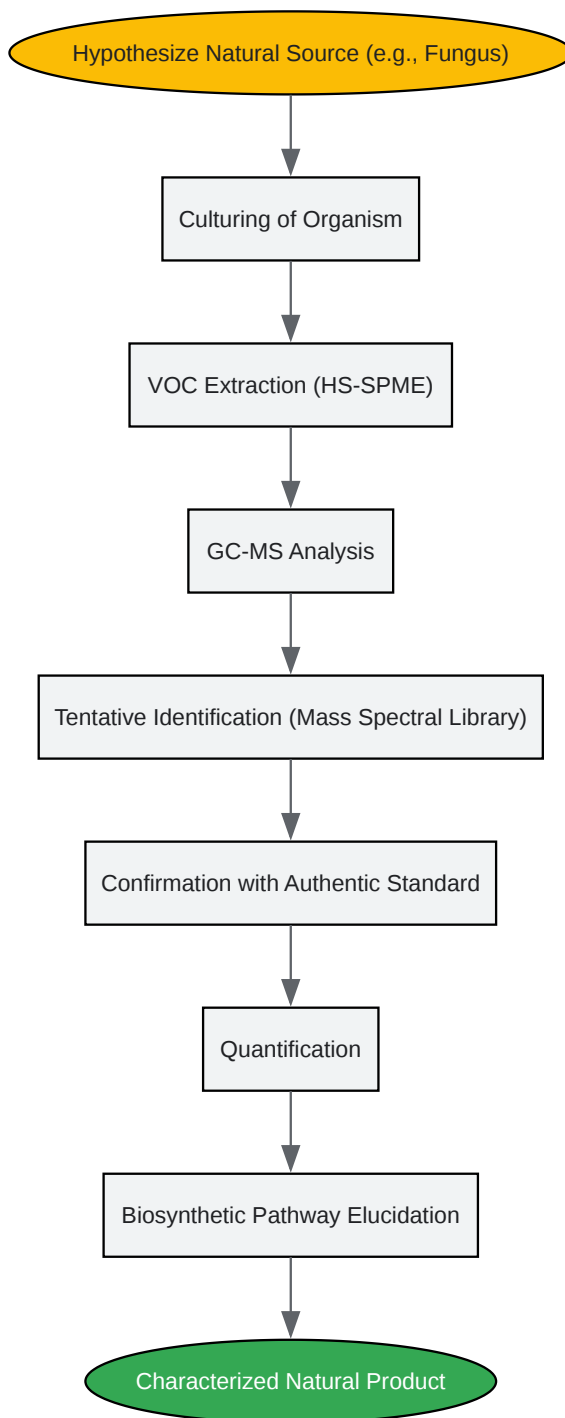
Table 2: Example GC-MS Parameters for Fungal VOC Analysis

Parameter	Value
SPME Fiber	DVB/CAR/PDMS, 50/30 µm
Injection Mode	Splitless
Injector Temperature	250 °C
Carrier Gas	Helium
Column	DB-5ms (30 m x 0.25 mm, 0.25 µm film thickness)
Oven Program	Initial 40°C for 2 min, ramp to 250°C at 5°C/min, hold for 5 min
MS Transfer Line Temp.	280 °C
Ion Source Temp.	230 °C
Mass Range	m/z 40-500

Logical Workflow for Identification of Naturally Occurring **Octa-2,5-diene**

The following diagram outlines the logical workflow for the discovery and characterization of **octa-2,5-diene** from a natural source.

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Workflow for Identification of Natural Octa-2,5-diene

Hypothesize Natural Source (e.g., Fungus)

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Culturing of Organism

↓

VOC Extraction (HS-SPME)

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GC-MS Analysis

↓

Tentative Identification (Mass Spectral Library)

↓

Confirmation with Authentic Standard

↓

Quantification

↓

Biosynthetic Pathway Elucidation

↓

Characterized Natural Product

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Caption: A logical workflow for the discovery and characterization of natural products.

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Conclusion and Future Directions

The discovery of 3,5-octadiene in Ascocoryne sarcoides provides a compelling starting point for the investigation of naturally occurring octadienes. However, significant research is still required. Future work should focus on:

- Screening of other organisms: A broader screening of fungi and other microorganisms for the production of **octa-2,5-diene** and other isomers is warranted.

- Quantitative analysis: Development of analytical methods to quantify the production of octadienes in biological systems.

- Enzyme discovery and characterization: Identification and characterization of the specific lipoxygenases and hydroperoxide lyases responsible for octadiene biosynthesis.

- Metabolic engineering: Leveraging the discovered biosynthetic pathways for the sustainable production of **octa-2,5-diene** and related compounds.

This guide serves as a foundational resource for researchers embarking on the exciting endeavor of exploring and harnessing the natural synthesis of valuable hydrocarbons.

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References

- 1. Resolution of volatile fuel compound profiles from Ascocoryne sarcoides: a comparison by proton transfer reaction-mass spectrometry and solid phase microextraction gas chromatography-mass spectrometry - PMC [pmc.ncbi.nlm.nih.gov]

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